

1-(2-Chlorophenyl)pyrazole-4-boronic acid synthesis pathway

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)pyrazole-4-boronic acid

CAS No.: 1072945-91-5

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An In-Depth Technical Guide to the Synthesis of **1-(2-Chlorophenyl)pyrazole-4-boronic Acid**

Executive Summary

1-(2-Chlorophenyl)pyrazole-4-boronic acid is a pivotal molecular building block in contemporary organic synthesis and medicinal chemistry. Its structural arrangement, featuring a substituted pyrazole core coupled with a reactive boronic acid moiety, renders it an invaluable reagent for constructing complex molecular architectures via palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura coupling.^[1] This guide, designed for researchers and drug development professionals, provides a comprehensive overview of the principal synthetic pathway to this compound. We will dissect the synthesis into its core strategic stages: the formation of key precursors, the construction of the pyrazole heterocycle, and the final, crucial borylation step. Each stage is elucidated with detailed mechanistic insights, step-by-step experimental protocols, and the critical rationale behind procedural choices, ensuring a blend of theoretical understanding and practical applicability.

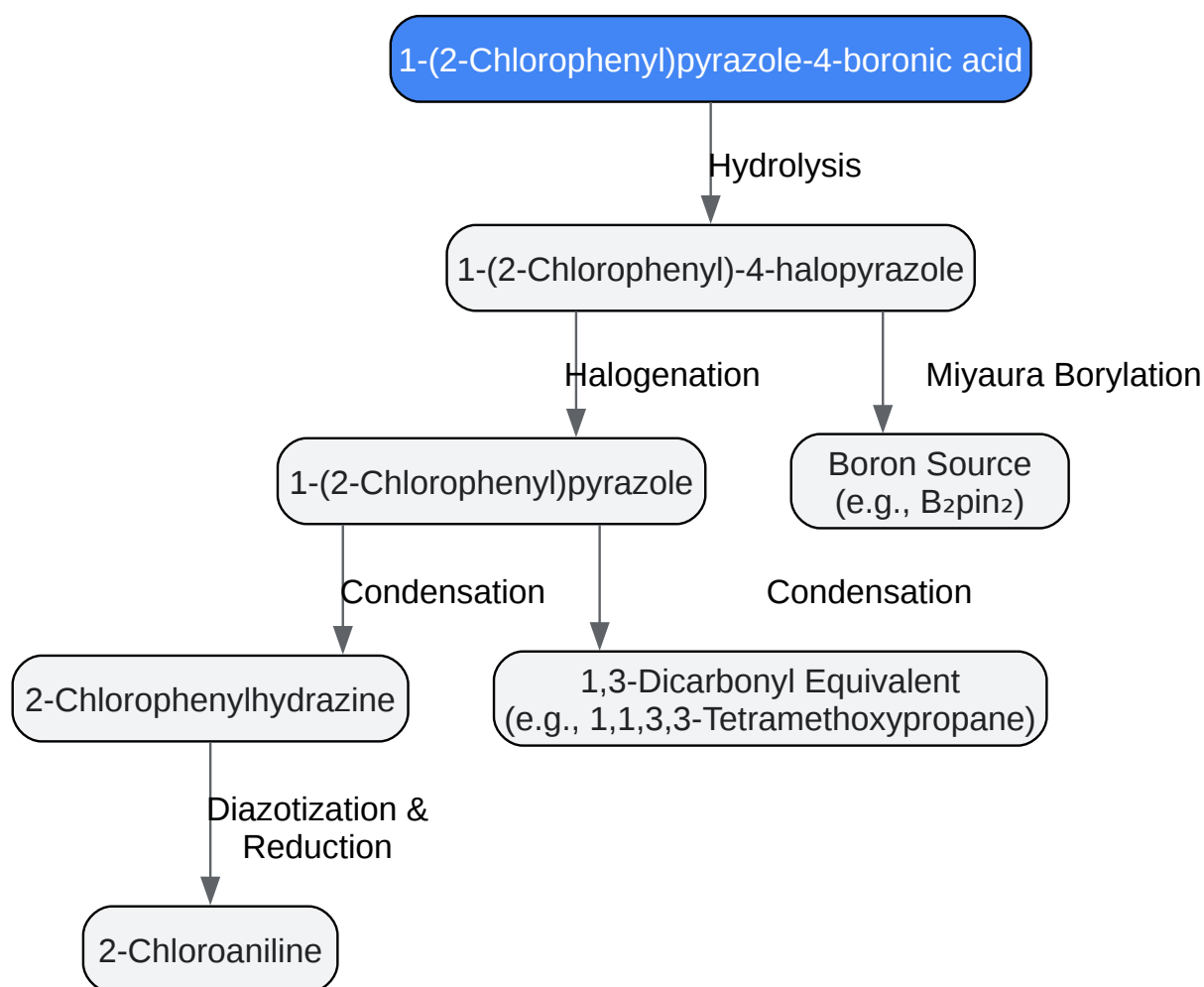
Part 1: Strategic Deconstruction and Retrosynthetic Analysis

From a synthetic standpoint, the target molecule can be disconnected into three primary fragments: the 2-chlorophenyl group, the pyrazole core, and the C4-boronic acid functionality. A logical retrosynthetic approach breaks the molecule down into readily accessible starting materials.

The most strategically sound disconnection occurs at the C-B bond and the N-C (phenyl-pyrazole) bond. This reveals that the synthesis can be approached by first constructing the 1-(2-chlorophenyl)pyrazole core and subsequently introducing the boronic acid group at the C4 position. The pyrazole ring itself is classically formed from the condensation of a hydrazine derivative with a 1,3-dicarbonyl equivalent.^[2]

This analysis leads to a convergent synthesis plan starting from three fundamental precursors:

- 2-Chloroaniline: The source of the N1-aryl substituent.
- A Malonaldehyde Equivalent: Such as 1,1,3,3-tetramethoxypropane, which serves as the three-carbon backbone for the pyrazole ring.^{[3][4]}
- A Boron Source: Typically bis(pinacolato)diboron (B_2pin_2), used for the final borylation step.^[5]



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Caption: Retrosynthetic analysis of the target molecule.

Part 2: Synthesis of Key Precursors

The quality and purity of the starting materials are paramount for the success of the overall synthesis. This section details the preparation of the essential precursors.

Synthesis of 2-Chlorophenylhydrazine Hydrochloride

The most common and reliable method for synthesizing arylhydrazines is the diazotization of an aniline followed by reduction.

- **Mechanism:** 2-chloroaniline is treated with sodium nitrite in the presence of a strong acid (e.g., HCl) at low temperatures (0–5 °C) to form a diazonium salt. This intermediate is highly reactive and is immediately reduced in situ. While various reducing agents can be used, stannous chloride (SnCl_2) in concentrated HCl is a classic and effective choice.^[6] More modern approaches may utilize catalytic hydrogenation, which can offer environmental and operational benefits.^[7] The product is isolated as the hydrochloride salt, which is typically a more stable, crystalline solid than the free base.
- **Experimental Insight:** Strict temperature control during diazotization is critical to prevent the decomposition of the unstable diazonium salt and minimize side reactions. The slow, portion-wise addition of the reducing agent is also necessary to manage the exothermicity of the reaction.

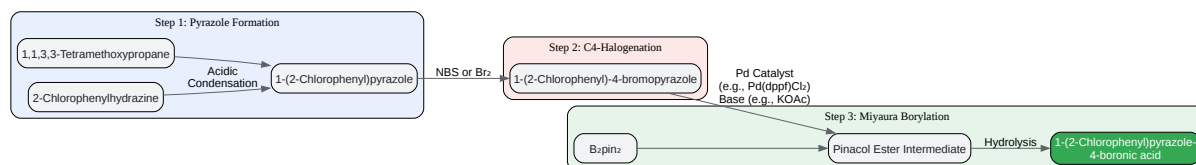
Synthesis of 1,1,3,3-Tetramethoxypropane

This compound serves as a stable, easy-to-handle precursor to malonaldehyde, which is otherwise unstable.

- **Mechanism:** A common laboratory-scale synthesis involves the reaction of trimethyl orthoformate with a vinyl ether, such as isopropyl vinyl ether, catalyzed by a Lewis acid like iron(III) chloride.^[8] This process avoids the direct handling of gaseous and highly flammable methyl vinyl ether, which would be required in older methods.^[9]
- **Industrial Relevance:** 1,1,3,3-Tetraethoxypropane (from triethyl orthoformate) is also widely used and functions identically in the subsequent pyrazole synthesis.^[4] For many researchers, these reagents are commercially available, obviating the need for their synthesis.^[10]

Part 3: Core Synthesis Pathway: From Precursors to Product

The most efficient and modular route involves a three-step sequence: pyrazole formation, C4-halogenation, and palladium-catalyzed borylation.



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Caption: The primary forward synthesis workflow.

Step 1: Synthesis of 1-(2-Chlorophenyl)pyrazole

This is a classic Paal-Knorr type synthesis. The acid-catalyzed reaction between 2-chlorophenylhydrazine and 1,1,3,3-tetramethoxypropane proceeds via in situ hydrolysis of the acetal to malonaldehyde, followed by condensation with the hydrazine and subsequent cyclization and dehydration to form the aromatic pyrazole ring.

Step 2: C4-Halogenation of 1-(2-Chlorophenyl)pyrazole

To set up the subsequent borylation, the C4 position of the pyrazole must be activated. The C4 position is electron-rich and susceptible to electrophilic substitution. Bromination is a common choice.

- Rationale: Using a reagent like N-bromosuccinimide (NBS) or elemental bromine provides a reliable method to install a bromine atom specifically at the C4 position. This creates an aryl halide handle that is a perfect substrate for palladium-catalyzed cross-coupling.

Step 3: Miyaura Borylation and Deprotection

This is the key carbon-boron bond-forming step. The reaction couples the 4-bromopyrazole intermediate with a diboron reagent.

- Mechanism and Key Components:
 - Boron Source: Bis(pinacolato)diboron (B_2pin_2) is the reagent of choice. It is a stable, crystalline solid that is easy to handle. The resulting pyrazole-4-boronic acid pinacol ester is also generally stable and can be easily purified by chromatography.^{[5][11]}
 - Catalyst: A palladium(0) species, generated in situ, is required. A common and highly effective pre-catalyst is [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$).^[5] The dppf ligand is crucial for stabilizing the palladium center and facilitating the catalytic cycle.
 - Base: A weak base, such as potassium acetate (KOAc), is used to facilitate the transmetalation step of the catalytic cycle.
 - Solvent: Anhydrous, polar aprotic solvents like dioxane or DMSO are typically used.
- Final Step - Deprotection: The resulting pinacol ester can be used directly in many subsequent Suzuki reactions. However, to isolate the target boronic acid, the pinacol ester is hydrolyzed under acidic or basic conditions, or alternatively, by transesterification with a diol like phenylboronic acid.

Part 4: Detailed Experimental Protocols

These protocols are representative and may require optimization based on laboratory conditions and scale.

Protocol: Synthesis of 2-Chlorophenylhydrazine Hydrochloride

- Setup: In a three-necked flask equipped with a mechanical stirrer, thermometer, and addition funnel, dissolve 2-chloroaniline (1.0 eq) in concentrated hydrochloric acid (approx. 3 volumes). Cool the mixture to 0 °C in an ice-salt bath.
- Diazotization: Dissolve sodium nitrite (1.05 eq) in a minimal amount of water and add it dropwise to the aniline solution, maintaining the internal temperature below 5 °C. Stir for 30 minutes after addition.

- **Reduction:** Prepare a solution of stannous chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) (2.5 eq) in concentrated HCl. Add this solution dropwise to the diazonium salt mixture, keeping the temperature below 10 °C.
- **Isolation:** After the addition is complete, stir the resulting thick slurry for 1-2 hours at room temperature. Collect the precipitate by vacuum filtration, wash thoroughly with a small amount of cold water, and then diethyl ether.
- **Drying:** Dry the solid product under vacuum to yield 2-chlorophenylhydrazine hydrochloride as a white to off-white solid.

Protocol: Synthesis of 1-(2-Chlorophenyl)-4-bromopyrazole

- **Pyrazole Formation:** In a round-bottom flask, combine 2-chlorophenylhydrazine hydrochloride (1.0 eq), 1,1,3,3-tetramethoxypropane (1.1 eq), and ethanol. Add a catalytic amount of concentrated sulfuric acid. Heat the mixture to reflux and monitor by TLC until the starting material is consumed (typically 4-6 hours).
- **Workup:** Cool the reaction to room temperature and neutralize with a saturated aqueous solution of sodium bicarbonate. Extract the product with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain crude 1-(2-chlorophenyl)pyrazole.
- **Bromination:** Dissolve the crude pyrazole in a suitable solvent like chloroform or DMF. Cool to 0 °C. Add N-bromosuccinimide (NBS) (1.05 eq) portion-wise. Allow the reaction to warm to room temperature and stir overnight.
- **Purification:** Quench the reaction with aqueous sodium thiosulfate solution. Extract the product with dichloromethane. The combined organic layers are washed, dried, and concentrated. Purify the crude product by column chromatography on silica gel to afford 1-(2-chlorophenyl)-4-bromopyrazole.

Protocol: Synthesis of 1-(2-Chlorophenyl)pyrazole-4-boronic acid

- **Reaction Setup:** To an oven-dried Schlenk flask, add 1-(2-chlorophenyl)-4-bromopyrazole (1.0 eq), bis(pinacolato)diboron (1.2 eq), potassium acetate (3.0 eq), and Pd(dppf)Cl₂ (0.03 eq).
- **Reaction Execution:** Evacuate and backfill the flask with argon or nitrogen three times. Add anhydrous dioxane via syringe. Heat the mixture to 80-90 °C and stir for 12-18 hours, or until TLC/GC-MS analysis indicates complete consumption of the starting material.
- **Pinacol Ester Isolation:** Cool the reaction mixture, dilute with ethyl acetate, and filter through a pad of Celite. Concentrate the filtrate and purify by column chromatography to isolate the **1-(2-Chlorophenyl)pyrazole-4-boronic acid** pinacol ester.
- **Hydrolysis:** Dissolve the purified pinacol ester in a mixture of THF and 2M aqueous HCl. Stir at room temperature for 4-6 hours.
- **Final Isolation:** Extract the product with ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting solid can be triturated with hexanes or recrystallized to yield pure **1-(2-Chlorophenyl)pyrazole-4-boronic acid**.

Part 5: Data Summary

Step	Key Reagents	Typical Yield	Purity Notes
1. Hydrazine Synthesis	2-Chloroaniline, NaNO ₂ , SnCl ₂	75-85%	Crystalline solid, stable as HCl salt
2. Pyrazole Formation	2-Chlorophenylhydrazine, 1,1,3,3-Tetramethoxypropane	80-90%	Often used crude in next step
3. Bromination	1-(2-Chlorophenyl)pyrazole, NBS	70-85%	Requires chromatographic purification
4. Borylation	4-Bromopyrazole, B ₂ pin ₂ , Pd(dppf)Cl ₂	65-80%	Requires chromatographic purification
5. Hydrolysis	Pinacol Ester, Aqueous Acid	>90%	Product may require recrystallization

Part 6: Conclusion

The synthesis of **1-(2-chlorophenyl)pyrazole-4-boronic acid** is a robust and scalable process rooted in fundamental organic chemistry principles. The outlined pathway, involving pyrazole ring construction followed by halogenation and a Miyaura borylation, represents the most efficient and versatile approach. Mastery of this synthesis provides researchers with reliable access to a valuable building block for creating novel chemical entities in pharmaceutical and materials science. Future optimizations may focus on developing a one-pot procedure from the pyrazole intermediate or exploring direct C-H borylation methods to further improve atom economy and reduce step count.

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